Formulation of N-Isobutylisononylamine with phase modifiers like TBP

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Compound of Interest

Compound Name:	*N-Isobutylisononylamine*
CAS No.:	*93963-88-3*
Cat. No.:	*B12642383*

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Application Note: Formulation and Optimization of **N-Isobutylisononylamine** (N-IBINA) Extraction Systems

Executive Summary

This technical guide details the formulation of **N-Isobutylisononylamine** (N-IBINA), a secondary amine extractant, utilizing Tri-n-butyl phosphate (TBP) as a phase modifier. While N-IBINA offers distinct selectivity for transition metals and actinides due to its steric profile (branched C4 and C9 chains), its amine salts are prone to aggregation in non-polar diluents (e.g., n-dodecane, kerosene), leading to Third Phase Formation.

This document provides a validated protocol for formulating stable organic phases, determining the Limiting Organic Concentration (LOC), and executing extraction workflows that ensure hydrodynamic stability.

Chemical Context & Mechanism

The Challenge: Third Phase Formation

Upon contact with acidic aqueous feeds (e.g., HNO_3, HCl), N-IBINA undergoes protonation to form an alkylammonium salt. These salts are amphiphilic but highly polar at the headgroup. In non-polar diluents, they self-assemble into reverse micelles. When metal loading or acid concentration increases, attractive van der Waals forces between the polar cores of these micelles exceed the entropic dispersion forces, causing the organic phase to split into a light, diluent-rich phase and a heavy, surfactant-rich "third phase."

Risk: The third phase creates criticality hazards (in nuclear applications) and equipment fouling.

The Solution: TBP as a Phase Modifier

TBP acts as a solvating modifier. Unlike long-chain alcohols (which act primarily by hydrogen bonding), TBP acts as a Lewis base that co-solvates the ammonium salt, effectively increasing the polarity of the organic continuum and reducing the inter-aggregate attraction.

Reaction Mechanism:

With TBP Modification:

Visualization: Phase Modification Pathway

The following diagram illustrates the transition from a stable micelle to a third phase, and how TBP intercepts this process.

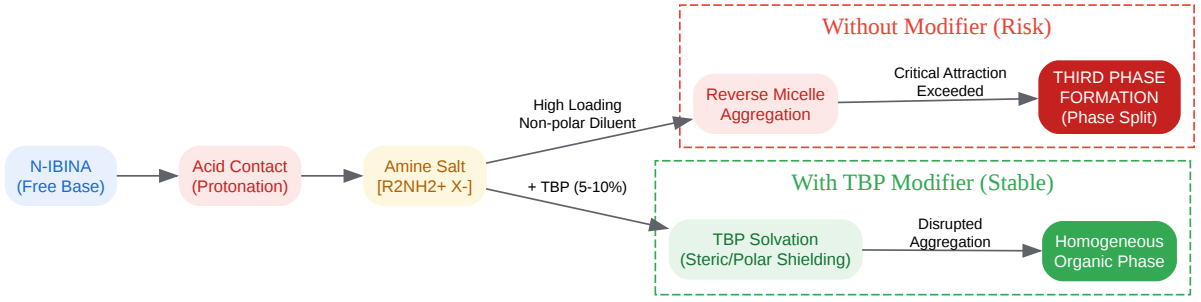

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Figure 1: Mechanism of TBP action in preventing third-phase formation in secondary amine systems.

Experimental Protocols

Protocol A: Formulation of the Modified Solvent

Objective: Prepare 100 mL of 0.5 M N-IBINA in n-Dodecane with 5% v/v TBP.

Materials:

- **N-Isobutylisononylamine** (N-IBINA) (>98% purity).
- Tri-n-butyl phosphate (TBP) (anhydrous).
- n-Dodecane (or odorless kerosene).
- Volumetric flasks (Class A).

Calculations:

- MW of N-IBINA ($C_{13}H_{29}N$): ~199.38 g/mol .
- Target: 0.5 M solution.
- Mass Required:

  .

Step-by-Step Procedure:

- Weighing: Tare a 100 mL volumetric flask. Weigh exactly 9.97 g of N-IBINA directly into the flask.
- Modifier Addition: Pipette 5.0 mL of TBP into the flask.
  - Note: TBP is viscous; ensure complete delivery or weigh it (Density ≈ 0.973 g/mL, so ~4.86 g).

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- Solvation: Add approximately 50 mL of n-dodecane. Swirl gently to dissolve the amine and mix the modifier.
- Make up to Volume: Fill to the calibration mark with n-dodecane.
- Conditioning (Acid Pre-equilibration):
  - Transfer solvent to a separatory funnel.[1]
  - Contact with 0.1 M acid (matching your feed acid, e.g., HNO_3) at an O:A ratio of 1:1 for 5 minutes.
  - Reason: This converts the free amine to the salt form without high metal loading, ensuring the volume change due to salt formation happens before the analytical extraction.
  - Discard aqueous raffinate. The organic phase is now ready.

Protocol B: Determination of Limiting Organic Concentration (LOC)

Objective: Determine the maximum metal/acid loading before phase splitting occurs.

- Preparation: Prepare a series of aqueous feed solutions with increasing metal concentrations (e.g., 1 g/L to 50 g/L) at constant acidity.
- Contact: In 15 mL centrifuge tubes, mix 5 mL of Formulated Solvent (Protocol A) and 5 mL of aqueous feed.
- Equilibration: Shake vigorously for 10 minutes at 25°C (controlled temperature is critical as LOC is temp-dependent).
- Centrifugation: Centrifuge at 3000 RPM for 5 minutes.
- Visual Inspection:
  - Look for a distinct boundary line appearing within the organic layer (splitting it into light and heavy).

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- If the organic phase is turbid or splits, the LOC has been exceeded.

- Refinement: If splitting occurs at 5% TBP, repeat the experiment with 10% TBP.

Data Recording Table:

TBP Conc.[2][3][4] (v/v)	Feed Metal Conc. [3] (g/L)	Phase Appearance (Organic)	Result
5%	10	Clear, Single Phase	Pass
5%	20	Clear, Single Phase	Pass
5%	30	Turbid / Haze	Critical Point
5%	40	Split (Light/Heavy)	Fail
10%	40	Clear, Single Phase	Pass (Modifier Effective)

Key Technical Considerations

- Modifier Threshold: For most secondary amines, a TBP concentration of 3% to 10% v/v is sufficient. Exceeding 15% TBP is generally counter-productive as TBP begins to compete for metal extraction (acting as a synergist or antagonist depending on the metal), complicating the isotherm.

- Temperature Sensitivity: Third-phase formation is exothermic in nature for many systems. Decreasing temperature increases the likelihood of phase splitting. Always validate formulations at the lowest expected operating temperature.

- Diluent Choice: Branched diluents (e.g., Isopar-L) generally have higher solubility for amine salts than straight-chain alkanes (n-dodecane), potentially reducing the TBP requirement.

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